

# hazards and safety precautions for handling tert-octyl isocyanide

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## Compound of Interest

Compound Name: *1,1,3,3-Tetramethylbutyl isocyanide*

Cat. No.: *B084306*

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An In-depth Technical Guide to the Hazards and Safety Precautions for Handling Tert-octyl Isocyanide

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive information on the hazards and essential safety precautions for handling tert-octyl isocyanide (also known as **1,1,3,3-tetramethylbutyl isocyanide**). Adherence to these guidelines is crucial for minimizing risks in a laboratory or research setting.

## Chemical Identification and Physical Properties

Tert-octyl isocyanide is a flammable and harmful chemical compound. A clear understanding of its physical and chemical properties is the first step in safe handling.

Property	Value
Synonyms	1,1,3,3-Tetramethylbutyl isocyanide, Walborsky's reagent, 2-Isocyano-2,4,4-trimethylpentane
CAS Number	14542-93-9
Molecular Formula	C <sub>9</sub> H <sub>17</sub> N[1][2]
Molecular Weight	139.24 g/mol
Appearance	Colorless liquid[1][3]
Boiling Point	55-57 °C at 11 mmHg
Density	0.794 g/mL at 25 °C
Flash Point	52 °C (125.6 °F) - closed cup[2]
Storage Temperature	2-8°C[2]

## Hazard Identification and Classification

Tert-octyl isocyanide is classified as a hazardous substance. The primary hazards are its flammability and its toxicity upon exposure.

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[2][4][5]
- H302: Harmful if swallowed.[4][5]
- H312: Harmful in contact with skin.[4][5]
- H332: Harmful if inhaled.[4][5]

Signal Word: Warning[3][4]

Hazard Pictograms:

- GHS02: Flame (Flammable)
- GHS07: Exclamation Mark (Harmful)

## Toxicological Information

While extensive toxicological studies on tert-octyl isocyanide have not been completed, it is assessed as being moderately toxic through oral, dermal, and inhalation routes of exposure.<sup>[3]</sup> To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.

Potential Health Effects:

- Inhalation: Harmful if inhaled.<sup>[4][5]</sup> May cause respiratory tract irritation.
- Skin Contact: Harmful in contact with skin.<sup>[4][5]</sup>
- Eye Contact: May cause eye irritation.
- Ingestion: Harmful if swallowed.<sup>[4][5]</sup>
- Potential Symptoms: Exposure may lead to nausea, headache, and vomiting.

## Safe Handling and Storage Protocols

Strict adherence to the following protocols is mandatory to ensure safety when working with tert-octyl isocyanide.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[4]</sup>
- Use explosion-proof electrical, ventilating, and lighting equipment.<sup>[3][4]</sup>
- Ensure eyewash stations and safety showers are readily accessible.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber). Protective clothing to prevent skin contact.[4]
Respiratory Protection	If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][4] No smoking.[3][4]
- Use only non-sparking tools.[3]
- Take precautionary measures against static discharge.[3] Ground and bond containers and receiving equipment.[3]
- Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke when using this product.[3]

## Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- It is recommended to store in a refrigerator at 2-8°C.[2]
- Store under an inert gas atmosphere.[3]
- Keep away from incompatible materials such as oxidizing agents.

## First Aid and Emergency Procedures

In case of exposure or accident, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Inhalation	Remove the individual to fresh air and keep them comfortable for breathing.[4] If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[4] If skin irritation occurs, seek medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person feels unwell, call a poison center or doctor.[5]

## Spill and Leak Procedures

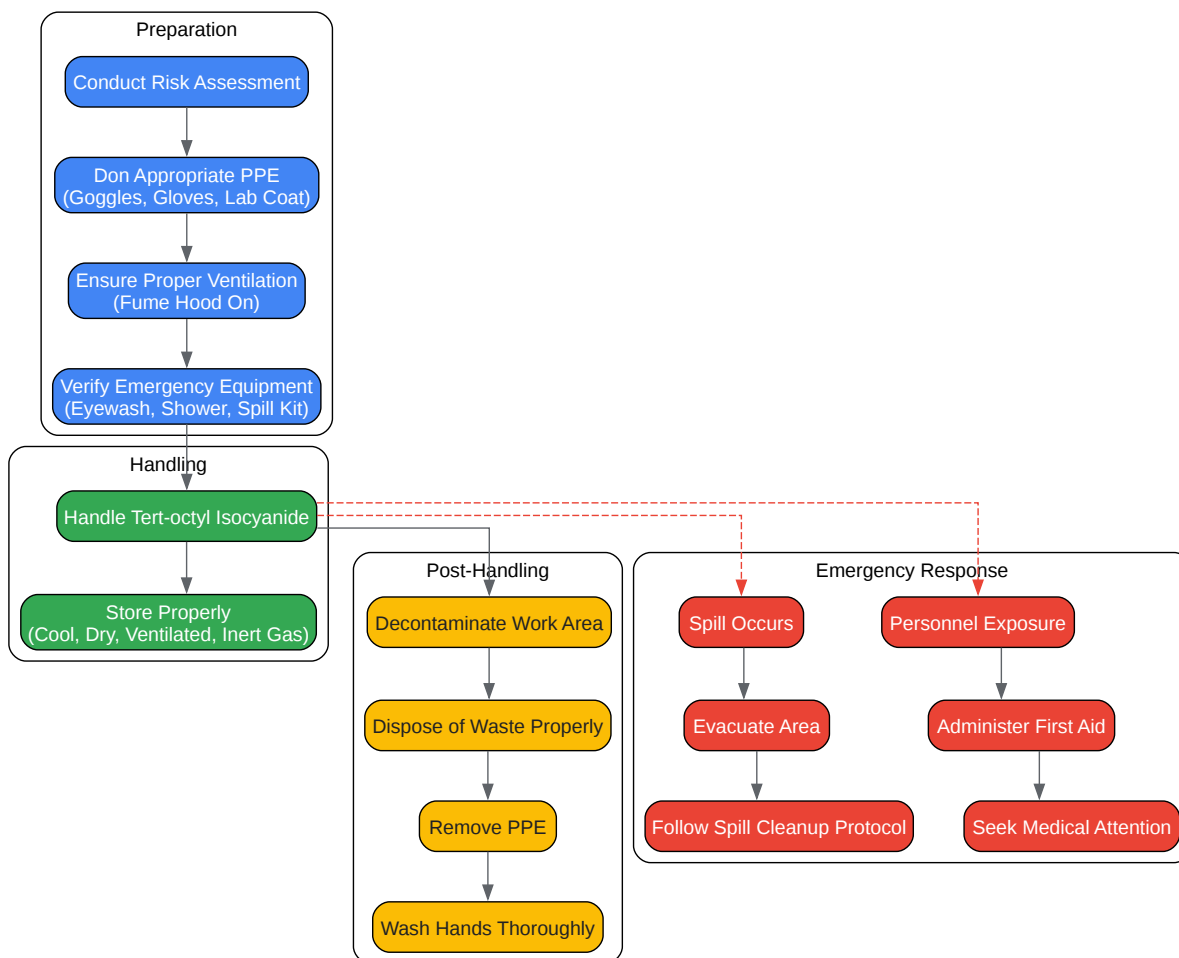
- Evacuate personnel from the area.
- Remove all sources of ignition.
- Ventilate the area.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).
- Collect the absorbed material into a suitable container for disposal.

## Disposal Considerations

Dispose of tert-octyl isocyanide and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

## Experimental Workflow and Safety Logic

The following diagrams illustrate the logical flow for safely handling tert-octyl isocyanide.



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